

Benchmarking Biological Activity of 4-Chloro-3-cyanoaniline Derivatives

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Compound of Interest

Compound Name: *Tert-butyl (4-chloro-3-cyanophenyl)carbamate*

Cat. No.: *B13497923*

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Executive Summary

The compound 4-chloro-3-cyanoaniline (also known as 5-amino-2-chlorobenzonitrile, CAS 35747-58-1) serves as a highly privileged scaffold in modern medicinal chemistry and drug development[1]. With a molecular weight of 152.58 g/mol and an XLogP3 of 1.3, its structural geometry provides an optimal balance of lipophilicity and hydrogen-bonding capacity. The presence of the electron-withdrawing cyano and chloro groups on the aniline ring profoundly influences the electronic distribution of the amine, making it an ideal building block for synthesizing diverse biologically active molecules.

This guide objectively benchmarks the performance, mechanistic pathways, and experimental validation of three primary classes of 4-chloro-3-cyanoaniline derivatives: Tyrosine Kinase Inhibitors (TKIs), GPR35 Agonists, and Dithiocarbamate Metal Complexes.

Derivative Class Comparison

Class A: Tyrosine Kinase Inhibitors (TKIs)

Aniline derivatives are classic hinge-binding motifs in kinase inhibitors. When 4-chloro-3-cyanoaniline is incorporated into larger pharmacophores (such as quinazolines or pyrimidines), the cyano and chloro substituents provide specific steric bulk and electrostatic interactions that fit precisely into the deep hydrophobic pockets of the ATP-binding site in kinases like EGFR and VEGFR-2[2].

- Performance Advantage: High selectivity and potent nanomolar inhibition due to the rigid hydrogen-bonding network established by the aniline nitrogen.

Class B: GPR35 Agonists

G protein-coupled receptor 35 (GPR35) is an orphan receptor implicated in gastrointestinal diseases, visceral pain, and inflammatory bowel disease. Derivatives synthesized from 5-amino-2-chlorobenzonitrile have been identified as potent GPR35 agonists[3].

- Performance Advantage: These derivatives exhibit excellent pharmacological tractability, effectively modulating cAMP levels and β -arrestin recruitment, which are critical for suppressing inflammatory mediator release.

Class C: Dithiocarbamate Metal Complexes

By reacting the primary amine of 4-chloro-3-cyanoaniline with carbon disulfide (

) in a basic medium, researchers can synthesize dithiocarbamate ligands. These ligands act as powerful chelating agents for transition metals (Ni, Cu, Co, Pt). The resulting metal complexes demonstrate significant anticancer and antimicrobial efficacy[4].

- Performance Advantage: The metal center enhances the lipophilicity of the complex, facilitating cellular membrane penetration and subsequent interaction with intracellular targets like DNA or crucial metabolic enzymes.

Quantitative Data Comparison

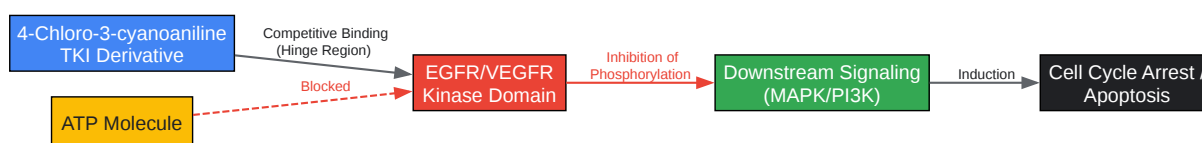
The following table summarizes the benchmarked biological activities across the three derivative classes.

Derivative Class	Primary Target	Biological Activity Metric	Typical Value Range	Key Structural Feature
TKI Derivatives	EGFR / VEGFR-2	(Kinase Inhibition)	10 - 500 nM	Hinge-binding aniline core
GPR35 Agonists	GPR35 Receptor	(cAMP / -Arrestin)	0.1 - 5 μ M	Tetrazole/carboxylic acid bioisosteres
Dithiocarbamate Complexes	Cellular Proliferation	MIC / (Cytotoxicity)	1 - 50 μ g/mL	Metal center (Ni/Cu/Pt) coordination

Mechanistic Pathways

Understanding the causality behind the biological activity requires mapping the signal transduction and inhibition pathways.

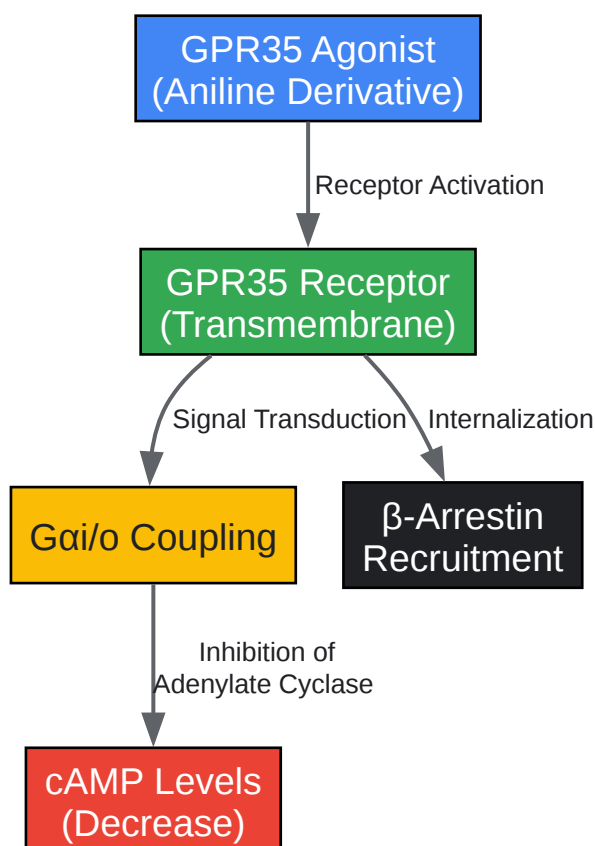
Pathway 1: Kinase Inhibition Mechanism



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Mechanism of action for 4-chloro-3-cyanoaniline-derived kinase inhibitors blocking ATP binding.

Pathway 2: GPR35 Agonist Signaling



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Signal transduction pathway of GPR35 activation by 4-chloro-3-cyanoaniline derivatives.

Experimental Protocols

To ensure trustworthiness and reproducibility, the following self-validating protocols detail the synthesis and biological evaluation of these derivatives.

Protocol 1: Synthesis of Dithiocarbamate Metal Complexes

This protocol leverages a replacement reaction approach to yield highly pure dithiocarbamate compounds capable of regulating essential biological proteins[4].

Reagents & Materials:

- 4-chloro-3-cyanoaniline derivative (0.01 mol)

- Absolute ethanol (99% purity)
- Sodium hydroxide (NaOH, 0.01 mol)
- Carbon disulfide ()
- Metal chloride salts (e.g., ,)

Step-by-Step Methodology:

- Solubilization: Dissolve 0.01 mol of the 4-chloro-3-cyanoaniline derivative in 50 mL of absolute ethanol. Causality: Absolute ethanol is required to ensure complete dissolution of the hydrophobic organic precursor before introducing the aqueous base.
- Basification: Dissolve 0.01 mol of NaOH in 10 mL of distilled water. Add this dropwise to the organic solution. Causality: The basic medium is incorporated to conserve the amines and deprotonate the intermediate, facilitating nucleophilic attack.
- Ligand Formation: Add carbon disulfide () dropwise to the mixture under continuous stirring for 3 hours at ambient temperature.
- Isolation: Transfer the mixture to a watch glass and allow the solvent to evaporate at room temperature to isolate the sodium dithiocarbamate ligand.
- Complexation: React the isolated ligand with an equimolar amount of the desired metal chloride in an aqueous/ethanol mixture. The resulting precipitate is the metal complex, which can be filtered, washed, and dried for biological testing.

Protocol 2: In Vitro Kinase Inhibition Assay (Luminescence-Based)

Given that many benzonitrile-containing compounds act as kinase inhibitors, this luminescence-based assay quantifies ADP production to evaluate

values without the need for radioactive isotopes[2].

Step-by-Step Methodology:

- **Compound Incubation:** Prepare serial dilutions of the TKI derivative in a standard kinase assay buffer (containing , EGTA, and BSA to prevent non-specific binding). Add the target kinase (e.g., VEGFR-2) and incubate for 15 minutes at room temperature.
- **Reaction Initiation:** Add a fixed concentration of ATP and the specific peptide substrate to all wells to initiate the enzymatic reaction. Causality: The pre-incubation step ensures the inhibitor reaches binding equilibrium in the hinge region before competing with ATP.
- **Kinase Reaction:** Incubate the microplate for 60 minutes at room temperature.
- **Luminescence Detection:** Add the ADP detection reagent (e.g., ADP-Glo™). This reagent halts the kinase reaction, depletes unconsumed ATP, and converts the generated ADP back to ATP, which is then used by a luciferase/luciferin reaction to produce light.
- **Data Analysis:** Measure the luminescent signal using a microplate reader. The signal is directly proportional to kinase activity. Plot the relative light units (RLU) against the log of the compound concentration to determine the value.

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